

An In-depth Technical Guide to Metronidazole Acetic Acid (CAS 1010-93-1)

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Compound of Interest

Compound Name: *Metronidazole acetic acid*
(Standard)

Cat. No.: B109819

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Introduction

Metronidazole acetic acid, with the Chemical Abstracts Service (CAS) number 1010-93-1, is the major and pharmacologically less active metabolite of the widely used nitroimidazole antibiotic, metronidazole.[1] Metronidazole is a cornerstone therapy for infections caused by anaerobic bacteria and protozoa.[2] Understanding the properties and behavior of its metabolites is crucial for a comprehensive assessment of the drug's efficacy, safety profile, and for the development of new drug delivery systems. This technical guide provides a detailed overview of the chemical and physical properties, synthesis, analytical methods, and metabolic pathway of metronidazole acetic acid.

Chemical and Physical Properties

Metronidazole acetic acid, also known as 2-(2-methyl-5-nitro-1H-imidazol-1-yl)acetic acid, possesses distinct physicochemical properties that influence its biological fate.[3] A summary of these properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	1010-93-1	
Molecular Formula	C ₆ H ₇ N ₃ O ₄	[4]
Molecular Weight	185.14 g/mol	[4]
Appearance	White to off-white solid	[4]
Melting Point	302-304 °C	[5]
Solubility	Soluble in water, slightly soluble in ethanol	[5]
pKa	Not explicitly available for the metabolite	
LogP	0.18432	[6]

Table 2: Spectroscopic Data

Technique	Data	Reference(s)
¹ H NMR	Consistent with structure	[4]
¹³ C NMR	Consistent with structure	[7][8]
FTIR	Characteristic peaks available for Metronidazole	[9][10][11][12][13]
Mass Spectrometry	Consistent with structure	[4]

Experimental Protocols

Synthesis of Metronidazole Acetic Acid

A common method for the synthesis of metronidazole acetic acid involves the oxidation of metronidazole. The following protocol is a generalized procedure based on available literature.

Materials:

- Metronidazole

- Potassium dichromate ($K_2Cr_2O_7$)
- Sulfuric acid (H_2SO_4)
- Distilled water
- Ice bath
- Reaction flask
- Stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

Procedure:

- Prepare a solution of potassium dichromate in distilled water.
- In a separate reaction flask, suspend metronidazole in distilled water.
- Cool the metronidazole suspension in an ice bath.
- Slowly add the potassium dichromate solution to the metronidazole suspension with constant stirring.
- Carefully add sulfuric acid dropwise to the reaction mixture while maintaining a low temperature.
- Allow the reaction to proceed with stirring for a specified time, monitoring the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- After completion, neutralize the reaction mixture carefully with a suitable base.
- Collect the precipitated crude product by filtration.
- Purify the crude product by recrystallization from an appropriate solvent to obtain pure metronidazole acetic acid.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

The following is a representative HPLC method for the quantification of metronidazole and can be adapted for its acetic acid metabolite in biological matrices such as plasma.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of a buffer solution (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile) in a specific ratio (e.g., 80:20, v/v), with the addition of an acid like formic acid (e.g., 0.1%).[\[14\]](#)[\[15\]](#)
- Flow Rate: 1.0 mL/min.[\[14\]](#)[\[15\]](#)
- Detection Wavelength: 320 nm.[\[16\]](#)
- Injection Volume: 50 μ L.[\[14\]](#)
- Column Temperature: Ambient.[\[14\]](#)

Sample Preparation (Plasma):

- Thaw frozen plasma samples to room temperature.
- To a known volume of plasma, add an internal standard solution (e.g., zidovudine).[\[14\]](#)
- Vortex the mixture for 30 seconds.
- Perform a liquid-liquid extraction by adding an extraction solvent (e.g., ethyl acetate), followed by vortexing and centrifugation.[\[14\]](#)[\[15\]](#)
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.

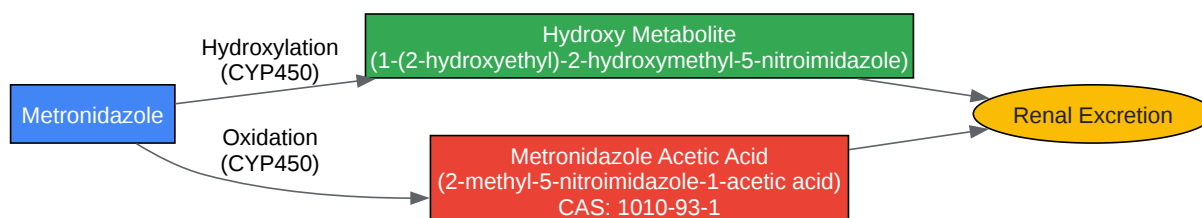
- Reconstitute the residue in the mobile phase.
- Inject the reconstituted sample into the HPLC system.

Quantification:

- Construct a calibration curve using known concentrations of metronidazole acetic acid.
- Determine the concentration of the analyte in the samples by comparing the peak area ratios of the analyte to the internal standard against the calibration curve.

Metabolic Pathway of Metronidazole

Metronidazole is primarily metabolized in the liver through oxidation of its side chains, leading to the formation of two main metabolites: a hydroxy metabolite and an acetic acid metabolite.[7] [17] The enzyme systems involved in this biotransformation include Cytochrome P450 isozymes such as CYP2A6, CYP3A4, and CYP3A5.[18]



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Caption: Metabolic pathway of Metronidazole.

Pharmacokinetics and Biological Activity

The pharmacokinetic profile of metronidazole is well-documented, with its metabolites playing a role in its overall disposition.

Table 3: Pharmacokinetic Parameters of Metronidazole and its Metabolites

Parameter	Metronidazole	Hydroxy Metabolite	Acetic Acid Metabolite	Reference(s)
Bioavailability (oral)	>90%	-	-	[17]
Protein Binding	<20%	-	-	[17]
Elimination Half-life ($t_{1/2}$)	6-14 hours	Longer than parent drug	-	[17]
Metabolism	Hepatic (Oxidation)	-	-	[7][17]
Excretion	60-80% Renal	Excreted in urine	Excreted in urine	[17]

Metronidazole acetic acid exhibits significantly less antimicrobial activity compared to the parent compound.[1] Studies have shown that while the hydroxy metabolite retains some antibacterial effect, the acetic acid metabolite is largely inactive against anaerobic bacteria at clinically relevant concentrations.[1]

Conclusion

Metronidazole acetic acid (CAS 1010-93-1) is a key metabolite in the biotransformation of metronidazole. A thorough understanding of its chemical properties, synthesis, and analytical quantification is essential for researchers and professionals in the field of drug development and clinical pharmacology. This technical guide provides a consolidated resource of this critical information, facilitating further research and a more complete understanding of metronidazole's in vivo behavior.

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